

# Clarification of "SF 11" in a Laboratory Context

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SF 11

Cat. No.: B1663727

[Get Quote](#)

Initial research indicates that "**SF 11**" is not a standard identifier for a chemical substance. Instead, the designation "**SF 11**" corresponds to a 47 mm Stainless Steel Filtration Set, a common piece of laboratory apparatus.<sup>[1]</sup> The proper handling and disposal of this equipment are crucial for maintaining laboratory safety and preventing cross-contamination.

This guide provides the proper disposal procedures for the **SF 11** Filtration Apparatus. If "**SF 11**" is being used as an internal identifier for a specific chemical in your laboratory, it is imperative to consult the Safety Data Sheet (SDS) for that substance. The SDS is the primary source of information for chemical handling and disposal. Section 11 of an SDS details the toxicological information of a substance, which is a key component in assessing its hazards.<sup>[2]</sup>

## Proper Disposal Procedures for the SF 11 Filtration Apparatus

The **SF 11** Filtration Apparatus consists of several components, each requiring specific cleaning and disposal methods. The primary components include a stainless steel funnel and support base, a borosilicate glass receiver flask, and a silicone stopper.

## Decontamination and Cleaning Protocol

Before disposal, all components of the **SF 11** Filtration Apparatus must be thoroughly cleaned and decontaminated to remove any chemical or biological residues.

- **Disassembly:** Carefully disassemble the filtration apparatus, separating the funnel, support base, glass flask, and silicone stopper.

- **Initial Rinse:** Rinse all components with an appropriate solvent to remove the bulk of any residual chemicals. For aqueous solutions, use deionized water. For organic residues, use a suitable organic solvent in a well-ventilated area or chemical fume hood.
- **Washing:** Wash all components with a laboratory-grade detergent and warm water. Use appropriate brushes to scrub all surfaces.
- **Final Rinse:** Rinse the components thoroughly with deionized water to remove any detergent residue.
- **Sterilization (if applicable):** If the apparatus was used for microbiological or cell culture work, the stainless steel and glass components should be sterilized via autoclaving.<sup>[1]</sup> The silicone stopper may also be autoclavable, but this should be confirmed with the manufacturer's specifications.
- **Drying:** Allow all components to air dry completely or dry them in a laboratory oven.

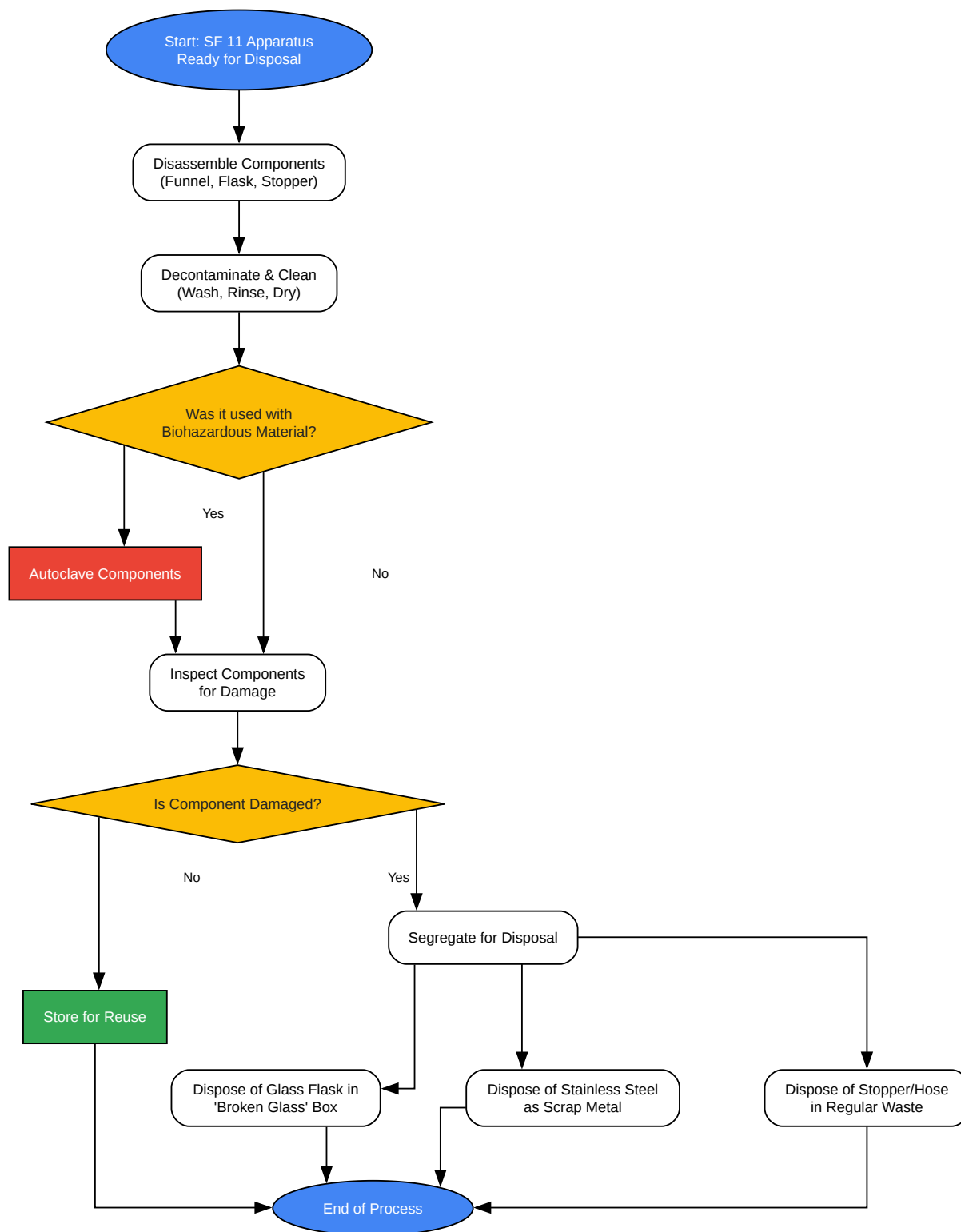
## Component Disposal Plan

Once cleaned and decontaminated, the components of the **SF 11** Filtration Apparatus can be disposed of. The appropriate disposal method depends on the material of the component and its condition.

Component	Material	Condition for Disposal	Proper Disposal Procedure
Funnel & Support Base	Stainless Steel 316	Damaged, corroded, or no longer functional	Dispose of as scrap metal according to institutional guidelines. Ensure it is clearly marked as "clean" and "non-hazardous."
Receiver Flask	Borosilicate Glass	Chipped, cracked, or broken	Dispose of in a designated "Broken Glass" disposal box. Do not place in regular trash to prevent injury to custodial staff.
Silicone Stopper	Silicone Rubber	Degraded, discolored, or damaged	Dispose of in the regular solid waste stream, unless contaminated with hazardous materials that could not be removed during cleaning.
Drain Hose	Rubber	Worn out or damaged	Dispose of in the regular solid waste stream. Note that some hoses may not be autoclavable. <sup>[1]</sup>

## Experimental Workflow for Disposal

The following diagram outlines the decision-making process for the proper disposal of the **SF 11** Filtration Apparatus.



[Click to download full resolution via product page](#)

Disposal workflow for the **SF 11** Filtration Apparatus.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. SF 11 Filtration Apparatus - [labmallx.com](http://labmallx.com) | Laboratory Instruments [[labmallx.com](http://labmallx.com)]
- 2. [whmis.org](http://whmis.org) [[whmis.org](http://whmis.org)]
- To cite this document: BenchChem. [Clarification of "SF 11" in a Laboratory Context]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1663727#sf-11-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)